

In-Depth Technical Guide to the Health and Safety of 2,4-Dimethylsulfolane

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Compound of Interest

Compound Name: 2,4-Dimethylsulfolane

Cat. No.: B094816

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This technical guide provides a comprehensive overview of the health and safety data for **2,4-Dimethylsulfolane**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and scientific literature to ensure a thorough understanding of its properties and associated hazards.

Chemical and Physical Properties

2,4-Dimethylsulfolane is a polar aprotic solvent.^[1] Its physical and chemical characteristics are summarized in the table below.

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 1003-78-7 | [2] |
| Molecular Formula | C6H12O2S | [2] |
| Molecular Weight | 148.23 g/mol | [2] |
| Appearance | Colorless to yellow liquid | [2] |
| Melting Point | -3 °C | [3] |
| Boiling Point | 281 °C | [3] |
| Density | 1.136 g/mL at 25 °C | [3] |
| Refractive Index | n _{20/D} 1.473 | [3] |
| Solubility | Limited miscibility with water. Miscible with lower aromatic hydrocarbons; partially miscible with naphthenes, olefins, and paraffins. | |

Toxicological Data

The toxicological properties of **2,4-Dimethylsulfolane** have not been fully investigated. However, available acute toxicity data indicates that it is toxic if swallowed.[2][4] It is classified as a neurotoxin, causing somnolence and convulsions in lethal-dose studies in mice.[1][2]

| Test | Species | Route | Value | Reference |
|------|---------|-------|-----------|-----------|
| LD50 | Mouse | Oral | 140 mg/kg | |
| LD50 | Rabbit | Oral | 115 mg/kg | |

Hazard Identification and Safety Precautions

GHS Classification: Acute Toxicity, Oral (Category 3).[2]

Hazard Statements:

- H301: Toxic if swallowed.[2]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P321: Specific treatment (see supplemental first aid instruction on this label).
- P330: Rinse mouth.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Handling and Storage:

- Handling: Use in a well-ventilated area. Avoid contact with skin and eyes. Wear appropriate personal protective equipment.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.

Experimental Protocols

Synthesis of 2,4-Dimethylsulfolane via Catalytic Hydrogenation

A common method for the synthesis of **2,4-Dimethylsulfolane** is the catalytic hydrogenation of 2,4-dimethyl-3-sulfolene.[1]

Materials:

- 2,4-dimethyl-3-sulfolene
- Nickel catalyst

- Isopropyl alcohol (solvent)
- Hydrogen gas
- Reaction vessel suitable for hydrogenation

Procedure:

- In a suitable reaction vessel, dissolve 2,4-dimethyl-3-sulfolene in isopropyl alcohol.
- Add the nickel catalyst to the solution.
- Pressurize the vessel with hydrogen gas to atmospheric pressure.
- Maintain the reaction mixture at a controlled temperature and stir for 20-30 hours.
- Monitor the reaction progress using gas chromatography (GC) or nuclear magnetic resonance (NMR) to confirm the disappearance of the starting material.
- Upon completion, filter the reaction mixture to remove the catalyst.
- Purify the product by vacuum distillation.

Acute Oral Toxicity Testing (Adapted from OECD Guideline 423)

The following is a generalized protocol for assessing the acute oral toxicity of a substance like **2,4-Dimethylsulfolane**, based on the principles of the OECD Test Guideline 423.[\[5\]](#)

Animals:

- Healthy, young adult rodents of a single sex (typically females).

Procedure:

- Dosing: Administer a single oral dose of **2,4-Dimethylsulfolane** to a group of three animals. The starting dose level is selected from a series of fixed doses (e.g., 5, 50, 300, 2000 mg/kg).

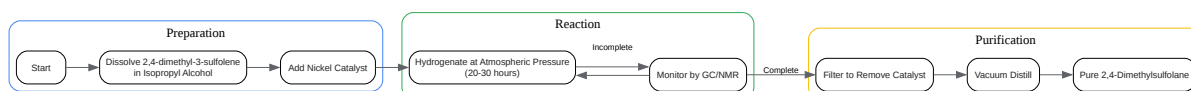
- Observation: Observe the animals individually at least once during the first 30 minutes after dosing, periodically during the first 24 hours (with special attention during the first 4 hours), and daily thereafter for a total of 14 days.[5]
- Endpoints: Record all signs of toxicity, including changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern. Note the time of death if it occurs.
- Stepwise Procedure:
 - If mortality occurs at the starting dose, the next step is to dose another group of three animals at a lower fixed dose level.
 - If no mortality occurs at the starting dose, the next step is to dose another group of three animals at a higher fixed dose level.
- Data Analysis: The results are used to classify the substance according to its acute oral toxicity.

Visualizations

Signaling Pathways

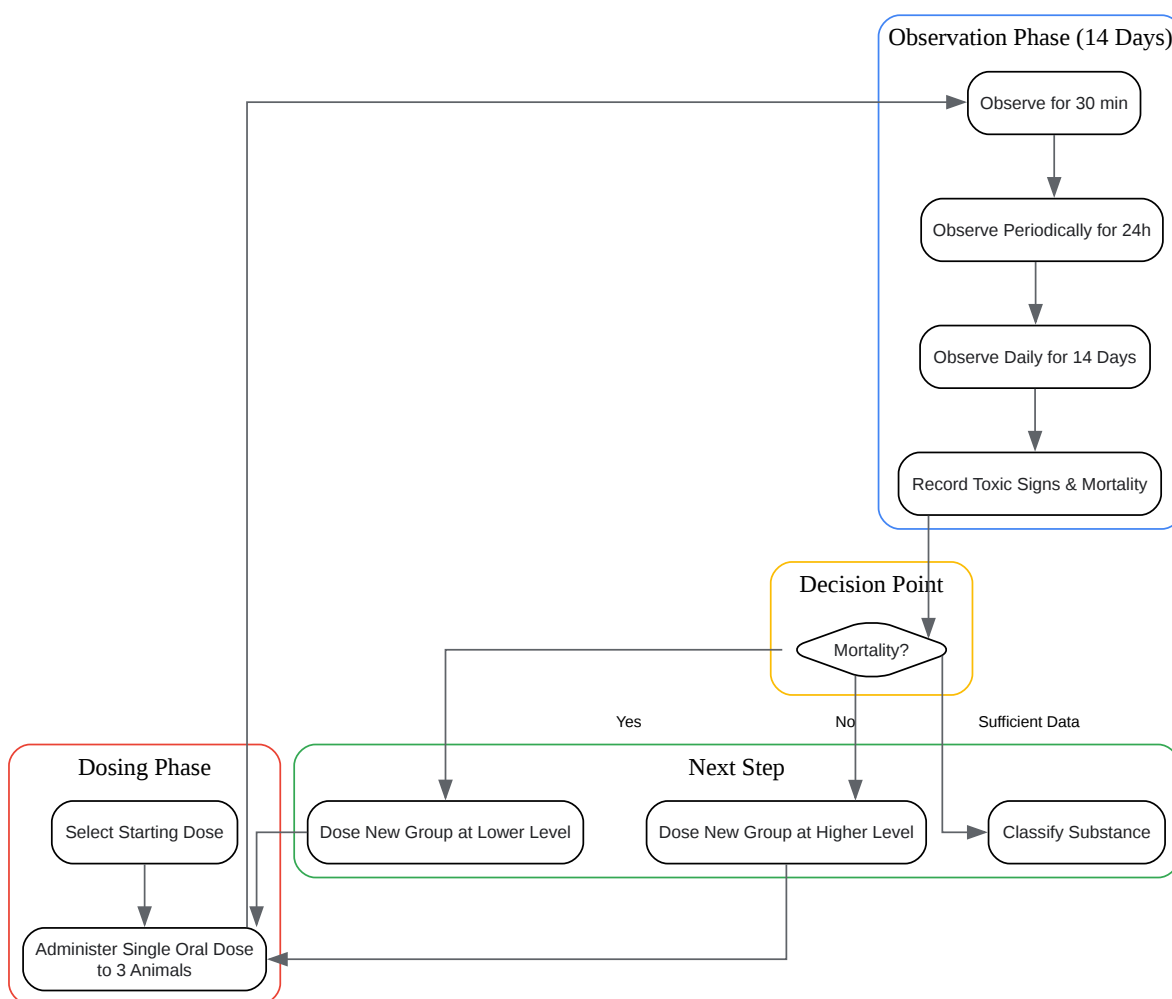
Based on available scientific literature, **2,4-Dimethylsulfolane** is primarily used as a solvent and there is no established evidence of its direct interaction with specific biological signaling pathways. Its toxic effects, such as neurotoxicity, are likely due to non-specific cellular damage at high concentrations, but a defined signaling cascade has not been elucidated.

Experimental Workflows



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Caption: Workflow for the Synthesis of **2,4-Dimethylsulfolane**.



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Caption: Workflow for Acute Oral Toxicity Testing.

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